

Personal protective equipment for handling Triethylsilyl trifluoromethanesulfonate

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Compound of Interest

Compound Name: Triethylsilyl
trifluoromethanesulfonate

Cat. No.: B1301908

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Essential Safety and Handling Guide for Triethylsilyl Trifluoromethanesulfonate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and hazardous chemicals such as **Triethylsilyl trifluoromethanesulfonate** (TESOTf). This guide provides immediate, essential safety protocols, operational instructions, and disposal plans to foster a secure research environment.

Chemical Identity and Hazards

Triethylsilyl trifluoromethanesulfonate is a corrosive, combustible liquid that reacts violently with water.^{[1][2][3]} It is crucial to handle this compound with appropriate personal protective equipment and within a controlled laboratory setting.

| Identifier | Value |
|-------------------|--|
| CAS Number | 79271-56-0 ^{[1][3]} |
| Molecular Formula | C ₇ H ₁₅ F ₃ O ₃ SSi ^{[1][2]} |
| Molecular Weight | 264.34 g/mol ^{[1][2]} |
| Hazard Class | 8 (Corrosive) ^{[1][3]} |

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[2][4]
- H227: Combustible liquid.[4]
- EUH014: Reacts violently with water.[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The following table summarizes the required protective gear.

| Protection Type | Specification | Reason |
|-----------------|--|--|
| Eye Protection | Goggles (European standard - EN 166) or face shield.[2] | Protects against severe eye damage from splashes. |
| Hand Protection | Protective gloves (Neoprene or nitrile rubber).[5] | Prevents severe skin burns upon contact. |
| Skin and Body | Wear appropriate protective gloves and clothing to prevent skin exposure.[2] | Shields skin from chemical burns. |
| Respiratory | Use only under a chemical fume hood.[1][3] No protective equipment is needed under normal use conditions with adequate ventilation.[2] | Prevents inhalation of harmful mists, vapors, or sprays. |

Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability of **Triethylsilyl trifluoromethanesulfonate** and prevent hazardous incidents.

Handling:

- Always work within a chemical fume hood.[1][3]

- Avoid contact with skin, eyes, and clothing.[6][7]
- Do not allow contact with water, as it reacts violently.[1][3]
- Keep away from open flames, hot surfaces, and sources of ignition.[1][2][3]
- Use spark-proof tools and explosion-proof equipment.[6][8]
- Take precautionary measures against static discharges.[1][2][3]
- Wash hands thoroughly after handling.[1][2][6]

Storage:

- Store in a dry, cool, and well-ventilated place.[1][2][3]
- Keep the container tightly closed.[1][2][3]
- Store in a corrosives area.[1][2][3]
- Incompatible materials to avoid include strong oxidizing agents and strong acids.[3]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures:

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required. [1] [3] |
| Skin Contact | Wash off immediately with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Immediate medical attention is required. [1] [2] |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required. [1] [3] |
| Ingestion | Do NOT induce vomiting. Call a physician or poison control center immediately. [3] |

Spill and Disposal Plan:

In case of a spill, ensure the area is well-ventilated and remove all sources of ignition.[\[3\]](#) Do not expose the spill to water.[\[3\]](#)

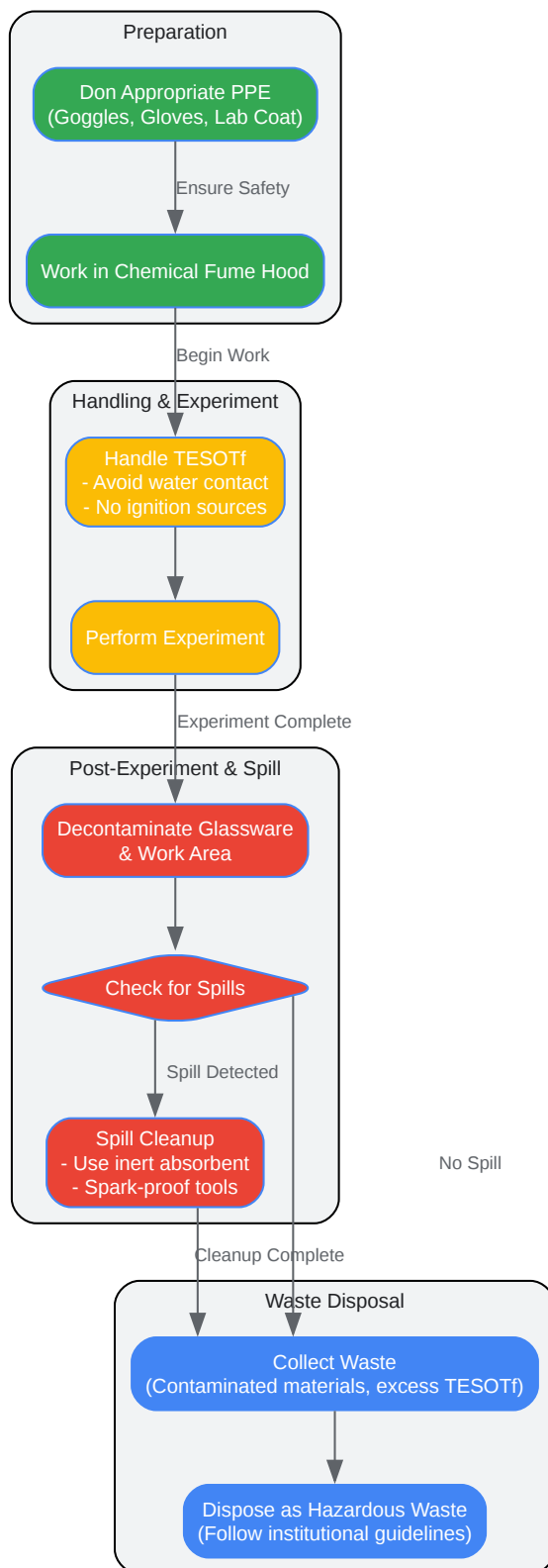
Spill Cleanup:

- Wear appropriate PPE as detailed above.
- Contain the spill using an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[3\]](#)
- Use spark-proof tools and explosion-proof equipment for cleanup.[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[3\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant.[\[3\]](#)
- All waste must be handled in accordance with local, state, and federal regulations.[\[9\]](#)

The following workflow illustrates the step-by-step procedure for handling **Triethylsilyl trifluoromethanesulfonate** from reception to disposal.



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Workflow for handling **Triethylsilyl trifluoromethanesulfonate**.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.be [fishersci.be]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.cn [sigmaaldrich.cn]
- 5. gelest.com [gelest.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
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